

Application Notes and Protocols for N-Benzoyl-L-aspartic acid in DMSO

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Compound of Interest

Compound Name: *N-Benzoyl-L-aspartic acid*

Cat. No.: B1674532

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the dissolution of **N-Benzoyl-L-aspartic acid** in Dimethyl Sulfoxide (DMSO), along with relevant application notes for its use in research and development.

Product Information

- Name: **N-Benzoyl-L-aspartic acid**
- CAS Number: 4631-12-3[1]
- Molecular Formula: $C_{11}H_{11}NO_5$ [1][2]
- Molecular Weight: 237.21 g/mol [1][2]
- Appearance: White to off-white solid powder[2][3]

Solubility in DMSO

N-Benzoyl-L-aspartic acid exhibits high solubility in DMSO. For optimal results, it is crucial to use anhydrous or newly opened DMSO, as the solvent is hygroscopic and water content can negatively impact solubility.[1][3] Sonication is recommended to facilitate dissolution.[1][2][3][4]

Table 1: Solubility of **N-Benzoyl-L-aspartic acid** in DMSO

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	250	1053.92	Ultrasonic assistance is required. [1] [2] [3] [5] [6]
DMSO	200	843.13	Sonication is recommended. [4]

Experimental Protocols

3.1. Preparation of a Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **N-Benzoyl-L-aspartic acid** in DMSO.

Materials:

- **N-Benzoyl-L-aspartic acid** (solid powder)
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes
- Ultrasonic water bath

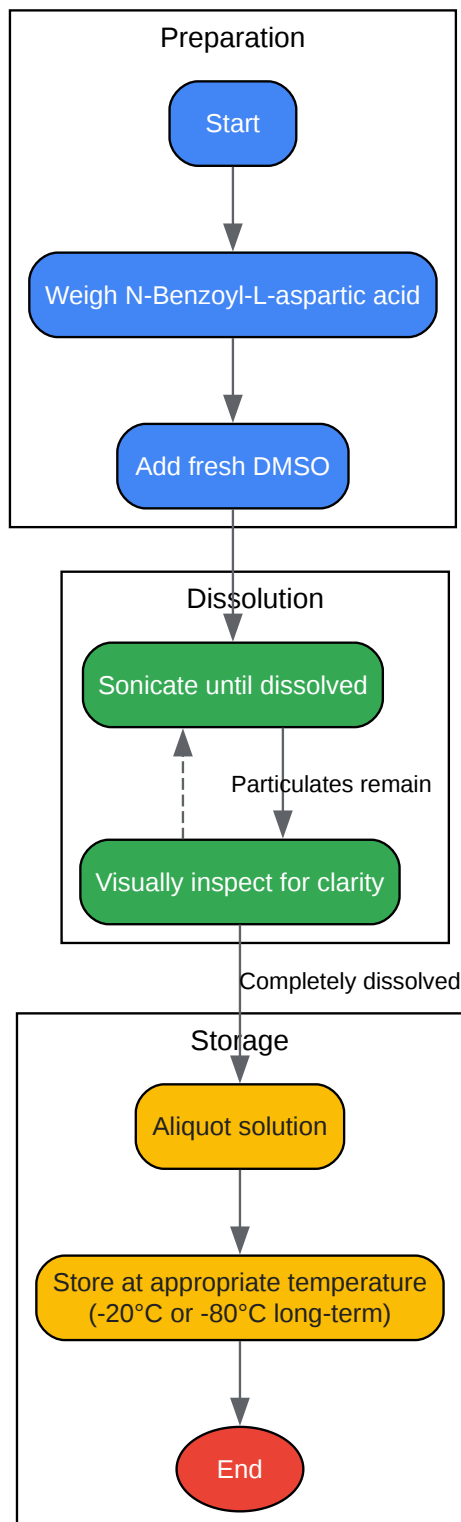
Procedure:

- Weighing: Accurately weigh the desired mass of **N-Benzoyl-L-aspartic acid** using an analytical balance and transfer it to a sterile tube or vial.

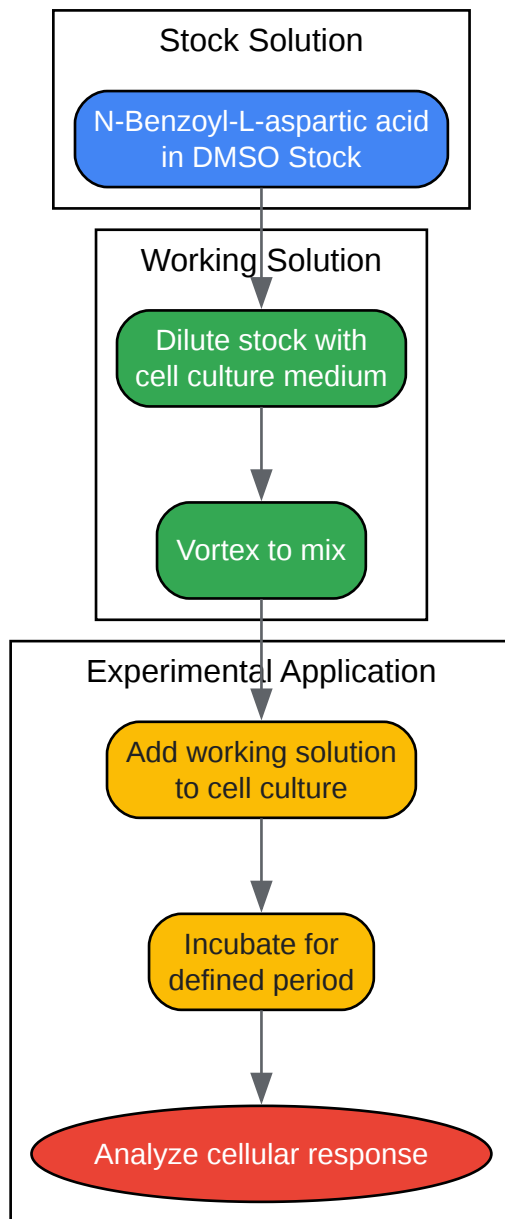
- Solvent Addition: Add the calculated volume of fresh DMSO to achieve the desired concentration (up to 250 mg/mL).
- Dissolution: Tightly cap the tube/vial and place it in an ultrasonic water bath.
- Sonication: Sonicate the mixture until the solid is completely dissolved. The duration will depend on the volume and concentration. Visually inspect the solution to ensure no particulate matter remains.
- Storage: Once fully dissolved, the stock solution can be stored. For short-term storage (days to weeks), 0-4°C is suitable.^[7] For long-term storage (months), it is recommended to store at -20°C or -80°C.^{[3][7]} Aliquoting the stock solution is advised to avoid repeated freeze-thaw cycles.^[3]

3.2. Workflow for Dissolving **N-Benzoyl-L-aspartic acid** in DMSO

Workflow for Dissolving N-Benzoyl-L-aspartic acid in DMSO



Logical Workflow for In Vitro Application



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